

In Vitro Activity of 3-Keto Fusidic Acid: A Technical Guide

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Compound of Interest

Compound Name: 3-Keto fusidic acid

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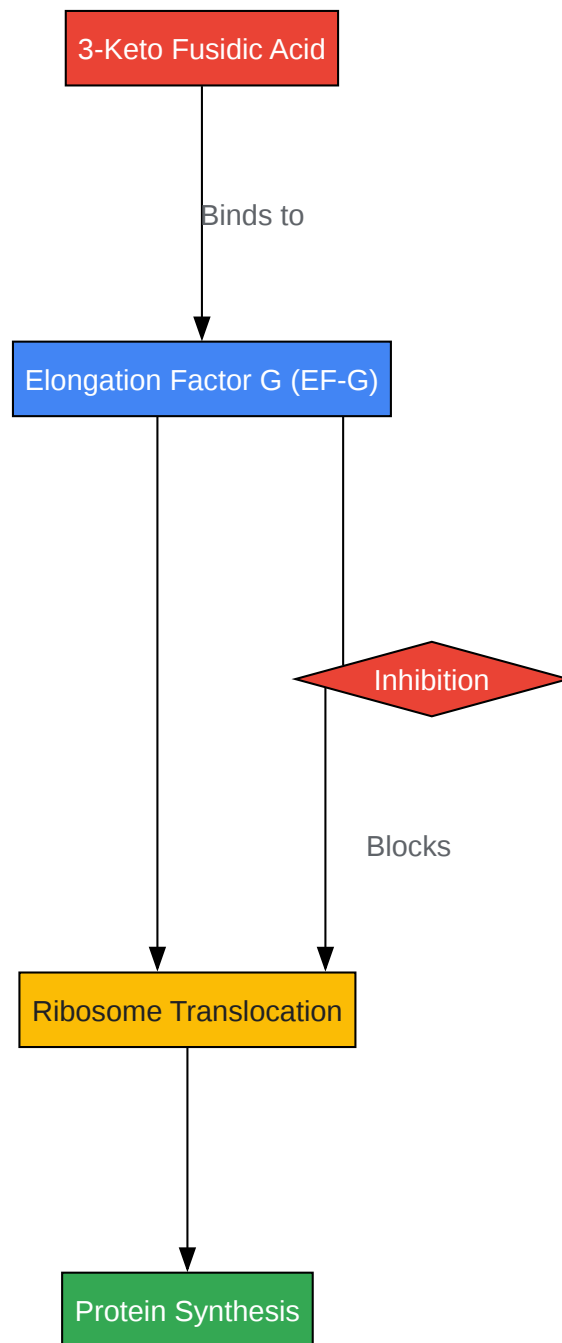
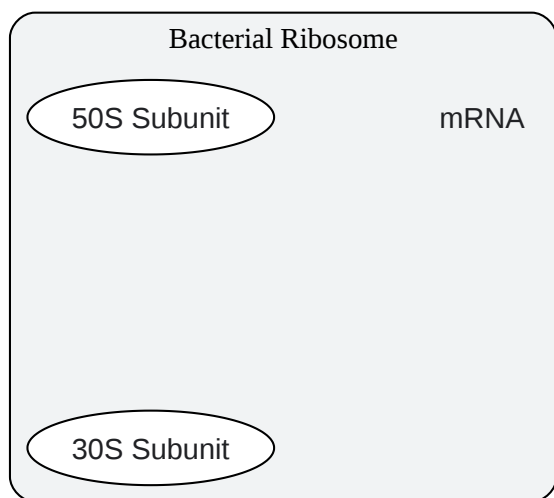
This technical guide provides a comprehensive overview of the in vitro activity of **3-Keto fusidic acid**, a significant metabolite of the antibiotic fusidic acid. The document details its antibacterial efficacy, mechanism of action, and the experimental protocols used for its evaluation, presenting data in a clear and accessible format for researchers and professionals in drug development.

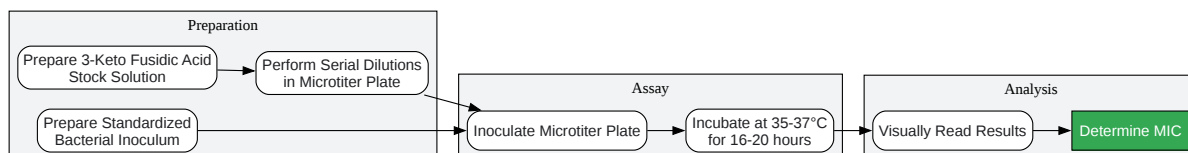
Introduction

3-Keto fusidic acid, also known as 3-oxofusidic acid, is an active metabolite of fusidic acid, a steroid antibiotic.[1][2] Fusidic acid has been a valuable agent in treating infections caused by Gram-positive bacteria, particularly *Staphylococcus aureus*, for decades.[3][4] Understanding the in vitro activity of its metabolites is crucial for a complete picture of its therapeutic potential and spectrum of efficacy. This guide focuses on the quantitative data available for **3-Keto fusidic acid** and the methodologies to assess its antibacterial properties.

Mechanism of Action

3-Keto fusidic acid shares its mechanism of action with its parent compound, fusidic acid. It is a potent inhibitor of bacterial protein synthesis.[5] The compound specifically targets the elongation factor G (EF-G) on the bacterial ribosome. By binding to EF-G, it stalls the translocation step of the ribosome along the messenger RNA (mRNA), leading to a cessation of peptide chain elongation and, consequently, bacterial growth.[3][5]





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